

A Technical Guide to the Elemental Composition and Molecular Weight of DL-Glutamine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the elemental composition and molecular weight of **DL-Glutamine**, a racemic mixture of the D- and L-isomers of the amino acid glutamine. The information herein is curated for professionals in research and development, offering precise data and methodologies crucial for experimental design, quality control, and formulation in the pharmaceutical and biotechnology sectors.

Core Chemical Properties of DL-Glutamine

DL-Glutamine is a non-essential amino acid that plays a vital role in various metabolic processes. A precise understanding of its chemical makeup is fundamental for its application in scientific research and drug development.

Elemental and Molecular Data

The fundamental chemical properties of **DL-Glutamine** are summarized in the table below. The elemental composition is derived from its chemical formula, and the molecular weight is a critical parameter for stoichiometric calculations in experimental settings.



Property	Data
Chemical Formula	C5H10N2O3[1][2][3][4][5][6]
Molecular Weight	146.14 g/mol [3][4][7]
Monoisotopic Mass	146.069142196 Da[8]
Elemental Composition	
Carbon (C)	41.09%
Hydrogen (H)	6.90%
Nitrogen (N)	19.17%
Oxygen (O)	32.84%

Experimental Protocols for Determination

The elemental composition and molecular weight of **DL-Glutamine** are experimentally verified using established analytical techniques. The following sections detail the methodologies for these determinations.

Elemental Analysis: Combustion Analysis

Combustion analysis is a robust and widely used method to determine the elemental composition of an organic compound.[1][2]

Principle: A sample of the compound is combusted in a controlled environment with an excess of oxygen. The carbon, hydrogen, and nitrogen in the sample are converted to carbon dioxide (CO_2) , water (H_2O) , and nitrogen gas (N_2) or nitrogen oxides (which are then reduced to N_2), respectively. The amounts of these combustion products are measured, and from these, the percentage of each element in the original sample is calculated.

Methodology:

 Sample Preparation: A precise mass of the **DL-Glutamine** sample is weighed and placed in a tin or silver capsule.



- Combustion: The sample is introduced into a high-temperature furnace (typically 900-1000°C) with a constant stream of pure oxygen.
- Gas Separation and Detection: The resulting gases (CO₂, H₂O, and N₂) are passed through a series of columns that separate them. The amount of each gas is then quantified using detectors, such as a thermal conductivity detector.
- Calculation: The mass of each element is calculated from the mass of its corresponding combustion product. The percentage of each element in the original sample is then determined.

Molecular Weight Determination: Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ions. It is a highly accurate method for determining the molecular weight of a compound.[3][5]

Principle: The sample is first ionized, and the resulting ions are accelerated into a magnetic or electric field. The path of the ions is deflected by the field, and the degree of deflection is dependent on their mass-to-charge ratio. A detector measures the abundance of ions at each m/z value, generating a mass spectrum.

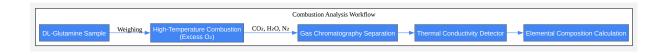
Methodology:

- Sample Introduction and Ionization: A small sample of **DL-Glutamine** is introduced into the
 mass spectrometer. A common ionization technique for amino acids is Electrospray
 lonization (ESI), where a high voltage is applied to a liquid to create an aerosol, leading to
 the formation of ions.
- Mass Analysis: The ions are then guided into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their m/z ratio.
- Detection: An ion detector records the number of ions at each m/z value.
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion of **DL-Glutamine**, from which the molecular weight can be accurately determined.



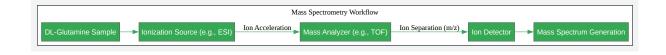
Visualized Workflows and Relationships

To further elucidate the concepts discussed, the following diagrams illustrate the experimental workflows and the logical connections between the fundamental properties of **DL-Glutamine**.



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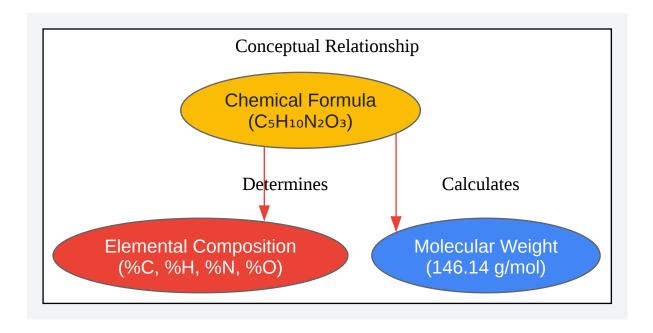
Workflow for Elemental Analysis of **DL-Glutamine**.



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Workflow for Molecular Weight Determination.





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Relationship between Chemical Formula and Properties.

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 To cite this document: BenchChem. [A Technical Guide to the Elemental Composition and Molecular Weight of DL-Glutamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671663#the-elemental-composition-and-molecular-weight-of-dl-glutamine]

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